

# Technical Safety Guide: 2-Amino-4-iodobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-4-iodobenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety information for **2-Amino-4-iodobenzonitrile** (CAS No. 1261775-08-9). Due to the limited availability of a complete, publicly accessible Safety Data Sheet (SDS) for this specific isomer, this document synthesizes available data for **2-Amino-4-iodobenzonitrile** and supplements it with information from closely related isomers. All data for related compounds is clearly identified, and caution is advised when using this information as a substitute for a dedicated SDS.

# **Chemical Identification and Physical Properties**

Table 1: Chemical Identification of 2-Amino-4-iodobenzonitrile

| Identifier        | Value                      |
|-------------------|----------------------------|
| Chemical Name     | 2-Amino-4-iodobenzonitrile |
| CAS Number        | 1261775-08-9               |
| Molecular Formula | C7H5IN2                    |
| Molecular Weight  | 244.03 g/mol               |

Table 2: Physical Properties of 2-Amino-4-iodobenzonitrile and Related Isomers



| Property      | 2-Amino-4-<br>iodobenzonitril<br>e | 2-<br>Aminobenzoni<br>trile | 4-<br>lodobenzonitril<br>e   | 2-<br>lodobenzonitril<br>e                          |
|---------------|------------------------------------|-----------------------------|------------------------------|---|
| Appearance    | Information not available          | Light brown solid[1]        | Light yellow powder solid[2] | White to light brown crystalline powder or crystals |
| Melting Point | Information not available          | 46 - 50 °C[1]               | 125 - 128 °C[2]              | 51 - 55 °C  |
| Boiling Point | Information not available          | Information not available   | Information not available    | 283.1 °C at 760<br>mmHg[3]                          |
| Flash Point   | Information not available          | 145 °C[1]                   | Information not available    | > 110 °C (closed cup)                               |
| Solubility    | Information not available          | Information not available   | Information not available    | Information not available                           |

# **Hazard Identification and Classification**

A complete GHS classification for **2-Amino-4-iodobenzonitrile** is not readily available. However, based on the hazards of its structural analogs, it should be handled with care. The following table summarizes the GHS classifications for related compounds.

Table 3: GHS Hazard Classification of Related Isomers



| Hazard Class                                     | 2-<br>Aminobenzoni<br>trile                  | 4-<br>lodobenzonitril<br>e | 2-<br>lodobenzonitril<br>e | 4-<br>Aminobenzoni<br>trile |
|--|--|----------------------------|----------------------------|-----------------------------|
| Acute Toxicity,<br>Oral                          | Category 4[1]                                | Category 3                 | Category 4[4]              | Category 4[5]               |
| Skin<br>Corrosion/Irritatio<br>n                 | Category 2[5]                                | Category 2                 | Not classified             | Not classified              |
| Serious Eye<br>Damage/Irritation                 | Category 2[5]                                | Category 2                 | Category 2[4]              | Not classified              |
| Specific Target Organ Toxicity (Single Exposure) | Category 3<br>(Respiratory<br>irritation)[5] | Not classified             | Not classified             | Not classified              |
| Germ Cell<br>Mutagenicity                        | Not classified                               | Not classified             | Not classified             | Category 2[5]               |
| Hazardous to the Aquatic Environment, Long-term  | Not classified                               | Not classified             | Not classified             | Category 3[5]               |

### Hazard Statements for Related Compounds:

- 2-Aminobenzonitrile: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.[1][5]
- 4-lodobenzonitrile: Toxic if swallowed. Causes skin and serious eye irritation.
- 2-lodobenzonitrile: Harmful if swallowed. Causes serious eye irritation.[4]
- 4-Aminobenzonitrile: Harmful if swallowed. Suspected of causing genetic defects. Harmful to aquatic life with long-lasting effects.[5][7]



Based on this information, it is prudent to assume that **2-Amino-4-iodobenzonitrile** may be harmful if swallowed, cause skin and eye irritation, and potentially have other systemic effects.

# **Handling and Storage**

### **General Handling Precautions:**

- Handle in a well-ventilated area, preferably in a chemical fume hood.[2]
- Avoid breathing dust, vapor, mist, or gas.[2]
- Avoid contact with skin, eyes, and clothing.[5]
- Wash hands thoroughly after handling.[6]
- Do not eat, drink, or smoke when using this product.[6]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[6]

#### Storage Conditions:

- Keep container tightly closed in a dry, cool, and well-ventilated place.
- Protect from light.[2]
- Store away from incompatible materials such as strong oxidizing agents.

### **First Aid Measures**

Table 4: First Aid Measures for Related Compounds



| Exposure Route | First Aid Procedure  |
|----------------|--|
| Ingestion      | Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[6]   |
| Inhalation     | Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[5]                               |
| Skin Contact   | Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.  Take off contaminated clothing and wash before reuse.[6]                             |
| Eye Contact    | Rinse cautiously with water for several minutes.  Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6] |

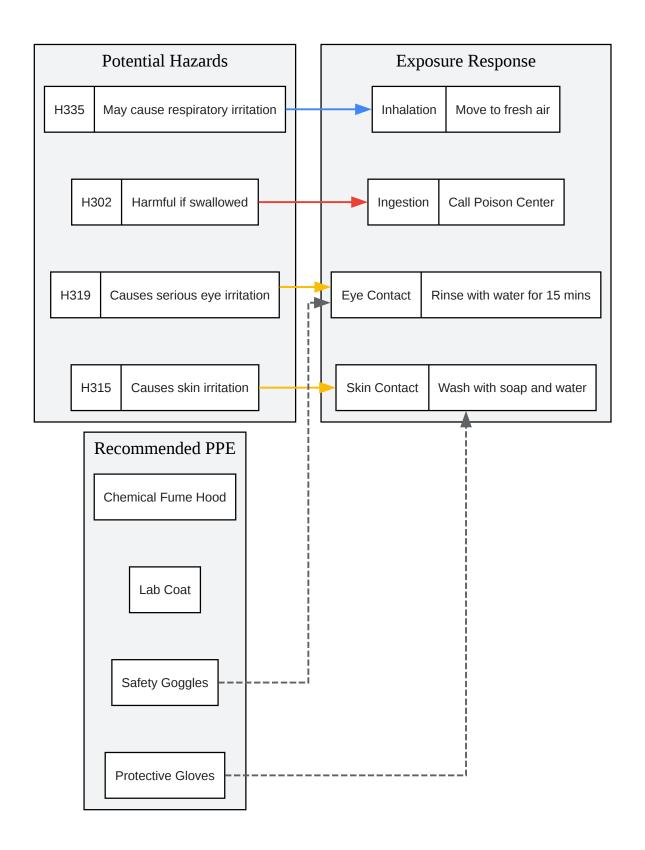
# **Fire Fighting Measures**

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[8]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen iodide.[2]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[1]

# **Visualizing Safety Protocols**

The following diagrams illustrate key safety and response workflows when handling **2-Amino-4-iodobenzonitrile**, based on the available data for related compounds.

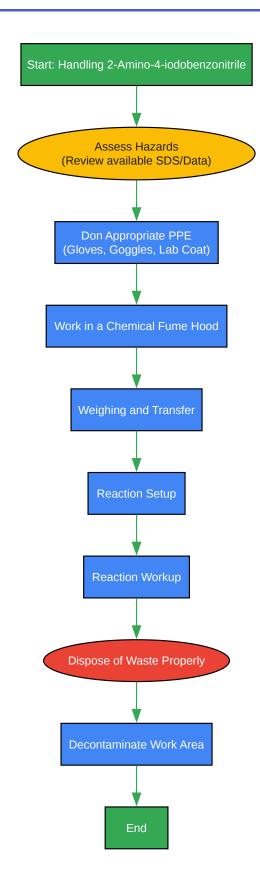




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Caption: Logical relationship between potential hazards and recommended responses.





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Caption: A typical experimental workflow emphasizing safety checkpoints.



## **Experimental Protocols**

Detailed experimental protocols involving **2-Amino-4-iodobenzonitrile** are not publicly available in the safety data reviewed. However, any experimental design should be based on a thorough risk assessment considering the potential hazards outlined in this guide. Standard laboratory procedures for handling solid chemicals that are potentially toxic and irritating should be followed. This includes the use of engineering controls like fume hoods, appropriate PPE, and having emergency procedures in place.

### Conclusion

While a comprehensive Safety Data Sheet for **2-Amino-4-iodobenzonitrile** (CAS 1261775-08-9) is not readily available, the information on its structural isomers strongly suggests that it should be handled as a hazardous compound. Researchers, scientists, and drug development professionals must exercise caution, implement stringent safety protocols, and use appropriate personal protective equipment to minimize exposure risks. This guide serves as a starting point for a thorough risk assessment before handling this chemical. It is highly recommended to obtain a compound-specific SDS from the supplier whenever possible.

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